

molecular weight of VH032-C6-PEG3-C4-Cl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S,R,S)-AHPC-C6-PEG3-C4-Cl

Cat. No.: B560586

[Get Quote](#)

An In-depth Technical Guide to the Molecular Weight of VH032-C6-PEG3-C4-Cl

This guide provides a detailed analysis of the molecular weight for the von Hippel-Lindau (VHL) E3 ligase ligand conjugate, VH032-C6-PEG3-C4-Cl, a molecule of significant interest in the development of Proteolysis Targeting Chimeras (PROTACs). This document is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Composition and Structure

The compound VH032-C6-PEG3-C4-Cl is a chemically synthesized molecule comprising a VHL ligand (VH032) attached to a linker chain. The systematic name designates the specific components that are assembled to form the final conjugate. The structure consists of the VH032 moiety, followed by a 6-carbon alkyl chain (C6), a triethylene glycol unit (PEG3), a 4-carbon alkyl chain (C4), and is terminated with a chlorine atom (Cl).

A vendor of this specific molecule, also known by the synonym **(S,R,S)-AHPC-C6-PEG3-C4-Cl**, reports the definitive molecular weight and chemical formula for the entire assembled conjugate.^[1]

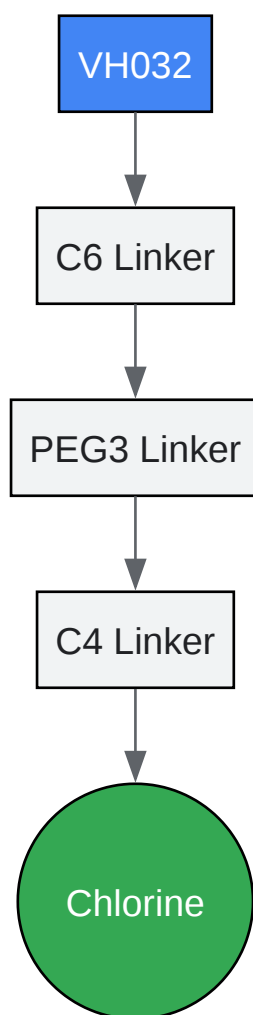
Component Molecular Weight Analysis

The total molecular weight of the final conjugate is derived from the sum of its constituent parts, accounting for atoms lost during the chemical synthesis process (typically water molecules in condensation reactions). The table below details the molecular weight of each individual component.

Component	Chemical Formula	Molecular Weight (g/mol)	Citation
VH032	C ₂₄ H ₃₂ N ₄ O ₄ S	472.60	[2] [3] [4]
C6 Linker (Hexane)	C ₆ H ₁₂	84.16	[5] [6]
PEG3 Linker (Triethylene Glycol)	C ₆ H ₁₄ O ₄	150.17	[7] [8]
C4 Linker (Butane)	C ₄ H ₈	56.11	[9] [10] [11] [12]
Chlorine Atom	Cl	35.453	[13]
Complete Conjugate	C ₃₈ H ₅₉ ClN ₄ O ₇ S	751.42	[1]

Visualization of Molecular Assembly

The logical relationship between the components of VH032-C6-PEG3-C4-Cl can be represented as a linear assembly. The following diagram illustrates this structural sequence.



[Click to download full resolution via product page](#)

Logical structure of VH032-C6-PEG3-C4-Cl.

Experimental Determination of Molecular Weight

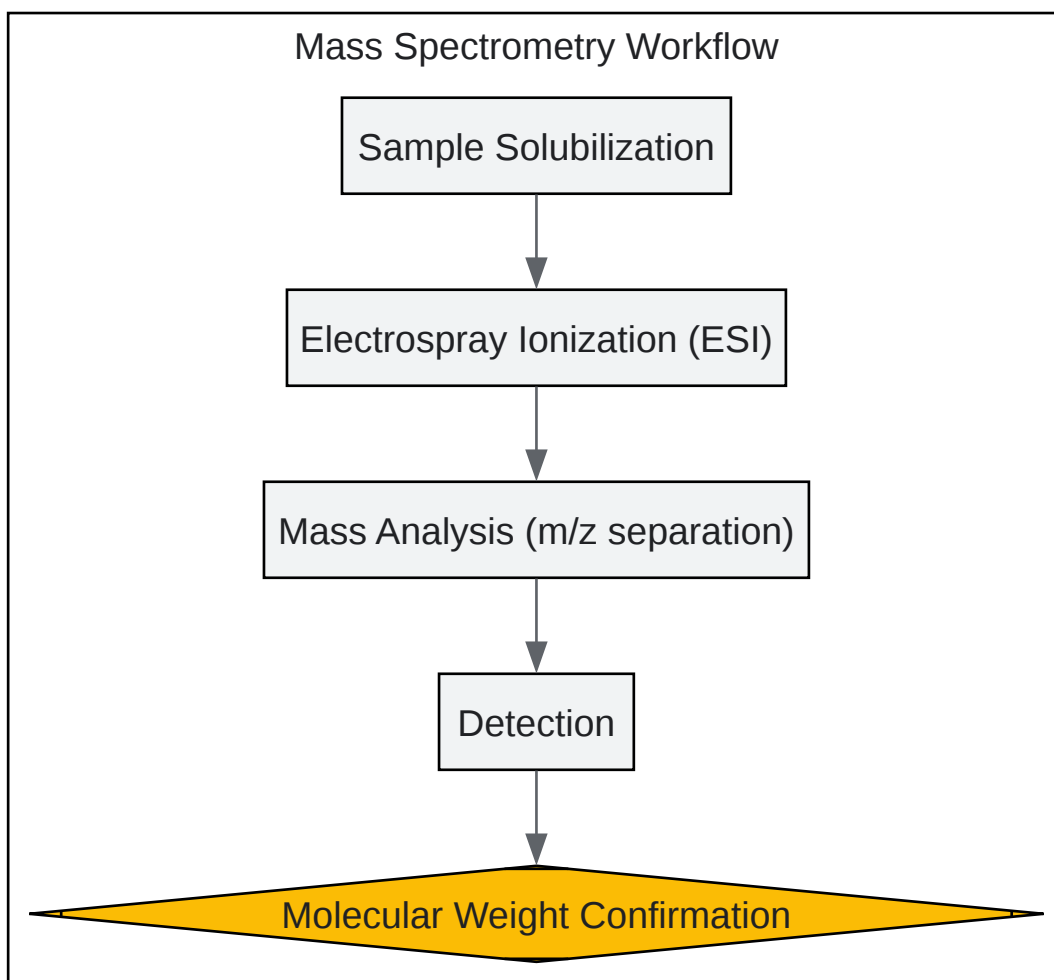
While the molecular weight can be calculated based on the chemical formula, it is experimentally verified using analytical techniques. The standard and most accurate method for determining the molecular weight of a novel compound like VH032-C6-PEG3-C4-Cl is mass spectrometry.

Mass Spectrometry Protocol

- **Sample Preparation:** A small quantity of the purified compound is dissolved in a suitable volatile solvent, such as methanol or acetonitrile, to create a dilute solution.

- **Ionization:** The sample solution is introduced into the mass spectrometer. An ionization technique, most commonly Electrospray Ionization (ESI), is used. ESI is a soft ionization method that converts the analyte molecules in the solution into gas-phase ions without significant fragmentation, which is crucial for determining the molecular weight of the intact molecule.
- **Mass Analysis:** The generated ions are guided into a mass analyzer (e.g., Time-of-Flight (TOF), Quadrupole, or Orbitrap). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus the m/z ratio.
- **Data Interpretation:** For the intact molecule, the spectrum will show a peak corresponding to the molecular ion (e.g., $[M+H]^+$ or $[M+Na]^+$). The molecular weight (M) is then calculated from the observed m/z value. High-resolution mass spectrometry (HRMS) can provide highly accurate mass measurements, allowing for the confirmation of the elemental composition and thus verifying the chemical formula.

The following diagram outlines the workflow for this experimental verification.



[Click to download full resolution via product page](#)

Workflow for molecular weight determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. VH032, 1448188-62-2 | BroadPharm [broadpharm.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. VH032 | Ligand for E3 Ligase | TargetMol [targetmol.com]
- 5. vpl.astro.washington.edu [vpl.astro.washington.edu]
- 6. C6H12 - molar and relative molecular mass [your-online.ru]
- 7. portfolio-pplus.com [portfolio-pplus.com]
- 8. Triethylene glycol - Wikipedia [en.wikipedia.org]
- 9. Molecular weight of C4H8 [convertunits.com]
- 10. About: C4H8 [dbpedia.org]
- 11. C4H8 - Wikipedia [en.wikipedia.org]
- 12. 1-Butene [webbook.nist.gov]
- 13. chlorineinstitute.org [chlorineinstitute.org]
- To cite this document: BenchChem. [molecular weight of VH032-C6-PEG3-C4-Cl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560586#molecular-weight-of-vh032-c6-peg3-c4-cl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

